

Application Note: Selective Enrichment and Identification of *Shigella* spp. using S-gal

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Compound of Interest

Compound Name: 4-Chloro-2-cyclopentylphenyl-
beta-D-galactopyranoside

CAS No.: 24718-43-2

Cat. No.: B1139665

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Introduction

Shigella species are a primary cause of bacillary dysentery, or shigellosis, a significant public health concern worldwide. The isolation and identification of *Shigella* from clinical and food samples can be challenging due to the presence of a large population of competing intestinal microflora. Traditional methods for isolation often rely on selective media that can sometimes inhibit the growth of some *Shigella* strains.[1][2] Chromogenic media offer a powerful alternative by providing a higher degree of specificity and easier differentiation of target organisms.[3][4] This application note details the use of S-gal (3,4-Cyclohexenoescluletin- β -D-galactopyranoside), a chromogenic substrate, for the selective enrichment and identification of *Shigella* spp.

Most *Shigella* species, with the notable exception of *Shigella sonnei*, are lactose non-fermenters. *S. sonnei*, however, possesses a β -D-galactosidase, the enzyme responsible for lactose breakdown.[5] This characteristic can be exploited for differential identification using chromogenic substrates like S-gal. S-gal is a patented, autoclavable chromogenic substrate for β -galactosidase. When hydrolyzed by this enzyme, S-gal, in the presence of ferric ions (Fe^{3+}),

produces a black precipitate.[6] This distinct color change allows for the clear differentiation of β -galactosidase-positive colonies.

This guide provides a comprehensive overview of the principles, protocols, and interpretation for using S-gal-based media for the selective identification of *Shigella sonnei* and its differentiation from other *Shigella* species and coliforms.

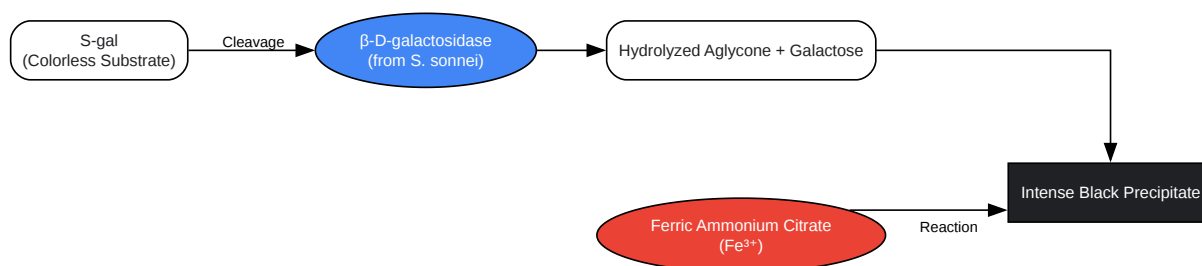
Principle of the Method

The detection method is based on the enzymatic activity of β -D-galactosidase.[7] S-gal, a synthetic substrate, is incorporated into a selective agar medium. *Shigella sonnei*, which produces β -D-galactosidase, will cleave the S-gal molecule. The hydrolyzed aglycone portion of S-gal then reacts with ferric ammonium citrate present in the medium to form a highly conspicuous black precipitate.[6] This results in the formation of black colonies, which are indicative of *S. sonnei*.

Other *Shigella* species (*S. flexneri*, *S. boydii*, *S. dysenteriae*) and most *Salmonella* species are typically β -D-galactosidase negative and will therefore grow as colorless or pale colonies on a medium containing S-gal.[8] The medium's formulation also includes selective agents to inhibit the growth of Gram-positive bacteria and some non-target Gram-negative organisms.[9]

Biochemical Pathway of S-gal Cleavage

The following diagram illustrates the enzymatic reaction that leads to the formation of the black precipitate.



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Caption: Enzymatic cleavage of S-gal by β -D-galactosidase and subsequent reaction.

Materials and Reagents

- S-gal (e.g., Sigma-Aldrich Cat. No. S9811)
- Ferric Ammonium Citrate (e.g., Sigma-Aldrich Cat. No. F5879)
- Basal agar medium (e.g., MacConkey Agar Base, Nutrient Agar)
- Selective agents (e.g., bile salts, brilliant green, as required)
- Sterile Petri dishes
- Sterile loops and other standard microbiology lab equipment
- Enrichment broth (e.g., Tryptic Soy Broth)
- Incubator set at 35-37°C
- Autoclave

Experimental Protocols

Preparation of S-gal Agar Plates

This protocol describes the preparation of a selective and differential agar medium incorporating S-gal.

- **Prepare Basal Medium:** Prepare 1 liter of your chosen basal agar medium according to the manufacturer's instructions. A medium like MacConkey Agar base is suitable as it already contains inhibitors for Gram-positive organisms.^[10]
- **Add S-gal and Ferric Ions:** To the molten agar, add S-gal to a final concentration of 300 mg/L and ferric ammonium citrate to a final concentration of 500 mg/L.
- **Autoclave:** S-gal is autoclavable when dry-blended with the agar medium, which simplifies preparation. Sterilize the mixture by autoclaving at 121°C for 15 minutes.

- **Cool and Pour:** Allow the autoclaved medium to cool to 45-50°C in a water bath.
- **Pour Plates:** Aseptically pour approximately 20-25 mL of the molten agar into sterile Petri dishes.
- **Solidify and Store:** Allow the plates to solidify at room temperature. Once solidified, store the plates in the dark at 2-8°C. Prepared plates are stable for up to two weeks.

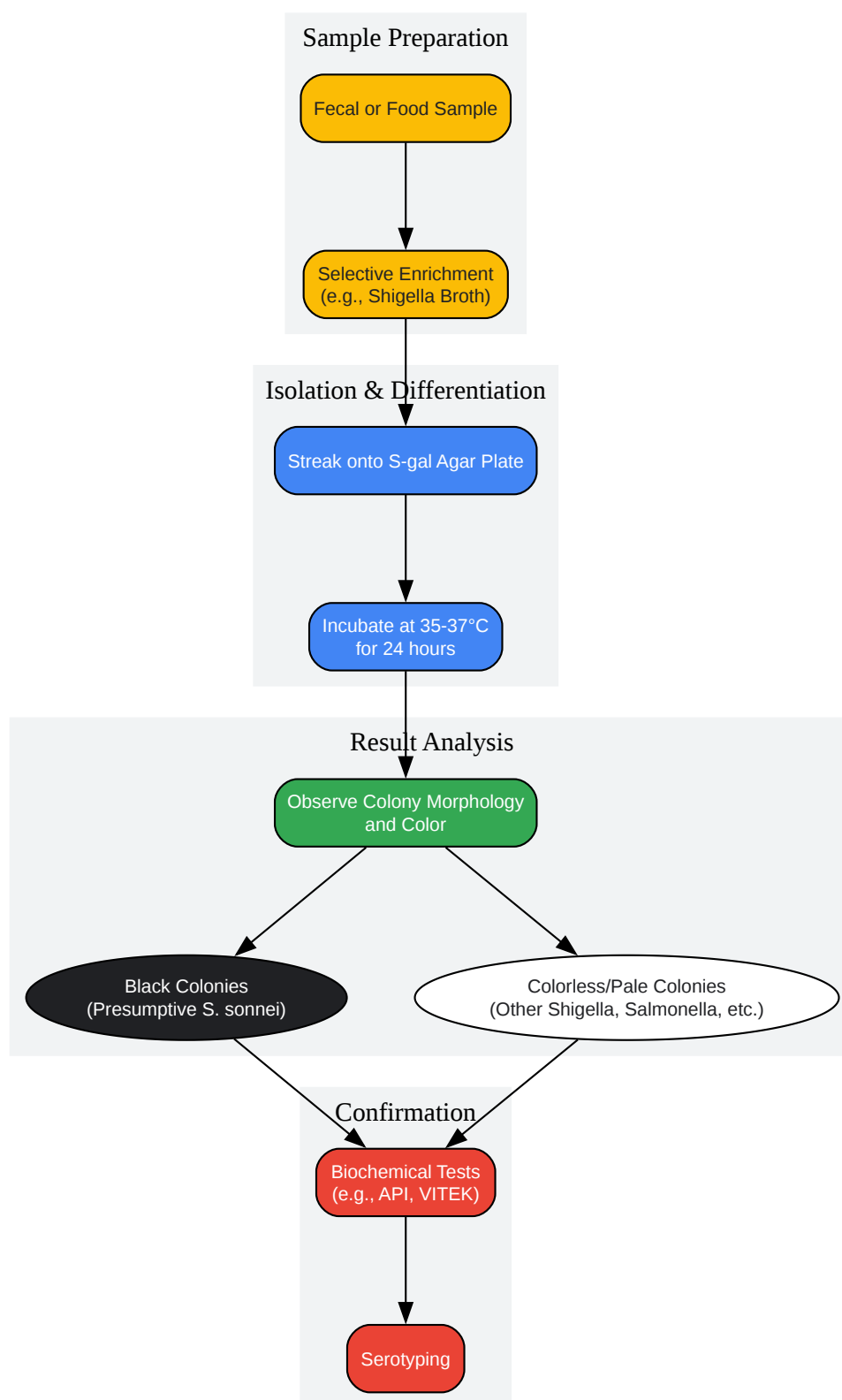
Sample Preparation and Enrichment

Proper sample handling is crucial for the successful isolation of Shigella.

- **Sample Collection:** Collect fecal samples or food homogenates using standard microbiological techniques.
- **Pre-enrichment (Optional but Recommended):** For food samples or samples with low expected bacterial loads, a pre-enrichment step can enhance recovery. Inoculate the sample into a non-selective broth like Tryptic Soy Broth (TSB) and incubate at 35-37°C for 6-8 hours.
- **Selective Enrichment:** Transfer 1 mL of the pre-enrichment culture to a selective enrichment broth, such as Shigella Broth with novobiocin, and incubate at the recommended temperature and duration (e.g., 42-44°C for 20 hours).[\[11\]](#)

Isolation and Identification Workflow

The following diagram outlines the complete workflow from sample processing to the identification of Shigella.



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Caption: Experimental workflow for the isolation and identification of *Shigella* spp.

Inoculation and Incubation

- Using a sterile inoculating loop, streak the enriched sample onto the surface of the S-gal agar plates to obtain isolated colonies.
- Incubate the plates in an aerobic atmosphere at 35-37°C for 24 hours.

Interpretation of Results

After incubation, examine the plates for colony growth and morphology.

Organism	β -D-galactosidase Activity	Expected Colony Appearance on S-gal Agar
<i>Shigella sonnei</i>	Positive	Black, opaque colonies
<i>Shigella flexneri</i>	Negative	Colorless or pale, translucent colonies
<i>Shigella boydii</i>	Negative	Colorless or pale, translucent colonies
<i>Shigella dysenteriae</i>	Negative	Colorless or pale, translucent colonies
<i>Salmonella</i> spp. (most)	Negative	Colorless or pale, translucent colonies
<i>Escherichia coli</i> & other coliforms	Positive	Black colonies (may require further differentiation)

Important Note: While S-gal is a powerful differential tool, it is not completely selective. Other β -D-galactosidase-positive enteric bacteria, such as *E. coli*, will also produce black colonies. Therefore, presumptive positive colonies must be subjected to further biochemical and serological testing for definitive identification.[\[12\]](#)

Troubleshooting

Issue	Possible Cause(s)	Recommended Solution(s)
No growth or poor growth of Shigella	Overly selective medium; stressed organisms in the sample.[5]	Reduce the concentration of selective agents (e.g., bile salts).[5] Incorporate a pre-enrichment step in a non-selective broth to allow for the recovery of injured cells.
Poor color development	Insufficient ferric ammonium citrate; incorrect pH of the medium.	Ensure the correct concentration of ferric ammonium citrate is used (500 mg/L). Verify the final pH of the medium is within the optimal range (typically 7.2-7.6).
False-positive black colonies	Growth of other β -D-galactosidase-positive bacteria (e.g., E. coli).	Subculture presumptive positive colonies to other differential media (e.g., TSI, LIA) and perform confirmatory biochemical and serological tests.
Media appears too dark	The presence of ferric ammonium citrate naturally darkens the medium.	This is a normal characteristic of S-gal containing media and can enhance contrast for colony counting.

Performance Characteristics

S-gal provides a distinct advantage over traditional lactose-based differential media due to the intense and stable color of the resulting precipitate. Unlike the red/pink colonies produced on MacConkey agar, which can sometimes be ambiguous, the black colonies formed on S-gal agar offer a high-contrast, easily interpretable result. The autoclavable nature of S-gal also streamlines media preparation and reduces the need for filter sterilization of the chromogenic substrate.

Conclusion

The use of S-gal in selective agar media provides a reliable and efficient method for the presumptive identification of *Shigella sonnei* and its differentiation from other *Shigella* species. The intense black color produced by β -D-galactosidase-positive colonies offers a clear and unambiguous endpoint, facilitating rapid screening of clinical and food samples. While confirmatory tests are still necessary, the incorporation of S-gal into laboratory workflows can significantly improve the speed and accuracy of *Shigella* detection.

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